

Solubility profile of propyl pyruvate in different solvents

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Compound of Interest

Compound Name: *Propyl pyruvate*

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Solubility Profile of Propyl Pyruvate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **propyl pyruvate**, a key chemical intermediate. Understanding the solubility of this compound in various solvents is critical for its application in research, chemical synthesis, and pharmaceutical development. This document outlines available solubility data, provides a general experimental protocol for solubility determination, and contextualizes the potential metabolic fate of **propyl pyruvate** through the central pathways of its parent compound, pyruvate.

Solubility of Propyl Pyruvate

The solubility of **propyl pyruvate** has been characterized in a range of common solvents. While extensive quantitative data is limited in publicly available literature, a clear qualitative profile has been established. **Propyl pyruvate**'s solubility is dictated by its molecular structure, which includes a polar ester group and a non-polar propyl chain.

Data Presentation

The following table summarizes the known solubility of **propyl pyruvate** in various solvents. It is important to note that much of the available data is qualitative.

Solvent	Chemical Formula	Type	Solubility of Propyl Pyruvate	Temperature (°C)	Reference
Water	H ₂ O	Polar Protic	Practically Insoluble / Insoluble	Not Specified	[1] [2]
Water	H ₂ O	Polar Protic	87.37 g/L (estimated)	25	[3] [4]
Ethanol	C ₂ H ₅ OH	Polar Protic	Soluble	Not Specified	[1] [2]
Methanol	CH ₃ OH	Polar Protic	Miscible	Not Specified	[2]
Acetone	C ₃ H ₆ O	Polar Aprotic	Soluble (inferred)	Not Specified	
Dimethyl Sulfoxide (DMSO)	C ₂ H ₆ OS	Polar Aprotic	Soluble (inferred)	Not Specified	

Note on Inferred Solubility: The solubility of **propyl pyruvate** in acetone and DMSO has not been explicitly reported in the reviewed literature. However, based on the principle of "like dissolves like" and the known solubility of similar pyruvate esters in these solvents, it is inferred that **propyl pyruvate** is likely to be soluble. Experimental verification is recommended.

Note on Water Solubility Estimation: The estimated value of 87.37 g/L for water solubility at 25°C appears to contradict the qualitative description of "practically insoluble".[\[3\]](#)[\[4\]](#) This value should be used with caution and considered a theoretical estimation pending experimental validation.

Experimental Protocol for Solubility Determination

While a specific, detailed experimental protocol for determining the solubility of **propyl pyruvate** was not found in the literature, a general and widely accepted method, the isothermal shake-flask method, can be employed. This method is suitable for determining the solubility of liquid solutes in various solvents.

Objective: To determine the equilibrium solubility of **propyl pyruvate** in a given solvent at a specified temperature.

Materials:

- **Propyl pyruvate** (high purity)
- Selected solvent (analytical grade)
- Thermostatically controlled shaker or water bath
- Analytical balance
- Volumetric flasks and pipettes
- Centrifuge (optional, for phase separation)
- Analytical instrument for quantification (e.g., Gas Chromatography with Flame Ionization Detector (GC-FID), High-Performance Liquid Chromatography (HPLC))
- Syringes and filters (if necessary for sampling)

Procedure:

- **Preparation of Supersaturated Solution:** Add an excess amount of **propyl pyruvate** to a known volume of the selected solvent in a sealed container (e.g., a screw-cap vial or flask). The presence of a distinct, undissolved phase of **propyl pyruvate** is necessary to ensure saturation.
- **Equilibration:** Place the sealed container in a thermostatically controlled shaker or water bath set to the desired temperature. Agitate the mixture for a sufficient period to allow the system to reach equilibrium. The time required for equilibration can vary depending on the solvent and should be determined experimentally (e.g., by taking measurements at different time points until the concentration of the solute in the solvent phase remains constant). A typical equilibration time can range from 24 to 72 hours.
- **Phase Separation:** Once equilibrium is reached, cease agitation and allow the phases to separate. If necessary, centrifugation can be used to accelerate the separation of the

undissolved **propyl pyruvate** from the saturated solvent phase.

- Sampling: Carefully extract an aliquot of the clear, saturated solvent phase. It is crucial to avoid disturbing the undissolved solute layer during sampling.
- Quantification: Accurately dilute the sampled aliquot with the pure solvent to a concentration within the linear range of the analytical instrument. Analyze the diluted sample using a pre-calibrated analytical method (e.g., GC-FID or HPLC) to determine the concentration of **propyl pyruvate**.
- Calculation: Calculate the solubility of **propyl pyruvate** in the solvent at the specified temperature, typically expressed in units such as g/L, mg/mL, or mol/L.

Visualization of Experimental Workflow and Metabolic Context

To aid in the understanding of the experimental process and the potential biological relevance of **propyl pyruvate**, the following diagrams are provided.

Experimental Workflow for Solubility Determination

Caption: A generalized workflow for the experimental determination of **propyl pyruvate** solubility using the isothermal shake-flask method.

Metabolic Fate of Pyruvate

Propyl pyruvate can be hydrolyzed in biological systems to form propanol and pyruvic acid. Pyruvic acid exists predominantly as its conjugate base, pyruvate, at physiological pH. Pyruvate is a central metabolic intermediate. The following diagram illustrates the key metabolic pathways involving pyruvate.

Caption: The central role of pyruvate in major metabolic pathways, including glycolysis, the TCA cycle, and anaerobic fermentation.

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References

- 1. Propyl pyruvate | C₆H₁₀O₃ | CID 523918 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Buy Propyl pyruvate | 20279-43-0 [smolecule.com]
- 3. propyl pyruvate, 20279-43-0 [thegoodscentcompany.com]
- 4. propyl pyruvate, 20279-43-0 [perflavory.com]
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